

Application Note: Analysis of Hordeins by NMR Spectroscopy

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Hortein*
CAS No.: 346610-88-6
Cat. No.: B2819862

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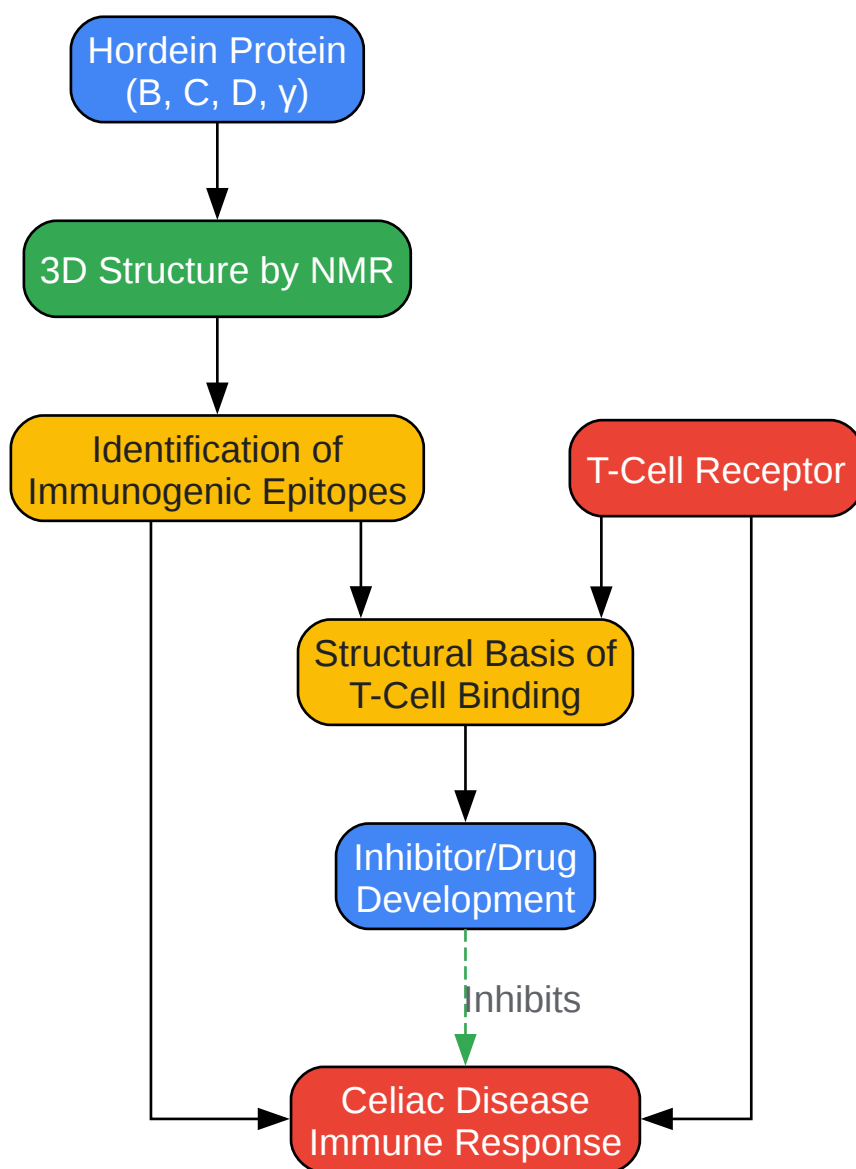
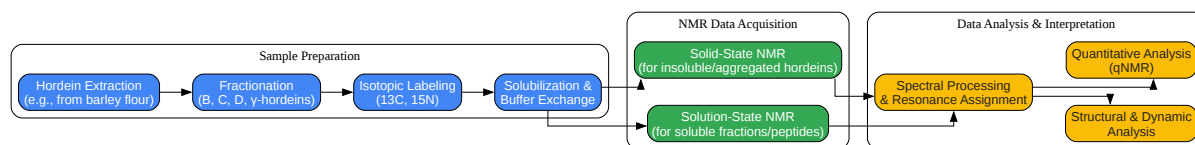
Introduction

Hordeins, the primary storage proteins in barley, are of significant interest in the food industry, brewing science, and for their role in celiac disease. Characterizing the structure, dynamics, and aggregation of hordeins is crucial for understanding their functional properties and immunogenicity. While techniques like ELISA and mass spectrometry are commonly used for quantification, Nuclear Magnetic Resonance (NMR) spectroscopy offers a powerful, non-destructive approach to obtain high-resolution structural and dynamic information at the atomic level. This application note provides a guide to the analysis of hordeins using both solution and solid-state NMR spectroscopy.

Due to their large size, poor solubility in aqueous solutions, and tendency to aggregate, NMR analysis of hordeins presents significant challenges. However, with appropriate sample preparation and specialized NMR techniques, valuable insights into their molecular features can be obtained.

General Workflow for Hordein Analysis by NMR

The following diagram outlines a general workflow for the analysis of hordein proteins by NMR spectroscopy, from sample preparation to data analysis and structural interpretation.



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- To cite this document: BenchChem. [Application Note: Analysis of Hordeins by NMR Spectroscopy]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2819862/docs#application-note-analysis-of-hordeins-by-nmr-spectroscopy\]](https://www.benchchem.com/product/b2819862/docs#application-note-analysis-of-hordeins-by-nmr-spectroscopy)

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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